

# Unveiling the Solubility Profile of Methyl 2-(aminosulfonyl)benzoate: A Technical Guide

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## Compound of Interest

Compound Name: **Methyl 2-(aminosulfonyl)benzoate**

Cat. No.: **B1209806**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available solubility data for **Methyl 2-(aminosulfonyl)benzoate** (CAS 57683-71-3), a key intermediate in pharmaceutical synthesis. While specific quantitative solubility data remains limited in publicly accessible literature, this document compiles qualitative information, outlines a general experimental protocol for its determination, and presents a logical workflow for solubility assessment.

## Physicochemical Properties

**Methyl 2-(aminosulfonyl)benzoate** is a white to off-white crystalline solid.<sup>[1]</sup> Its chemical structure, featuring both a methyl ester and a sulfonamide group, suggests a degree of polarity. <sup>[1]</sup> General observations indicate that it is soluble in polar organic solvents and has limited solubility in water.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub> S	[2]
Molecular Weight	215.23 g/mol	
Melting Point	126-128 °C	
Appearance	White to off-white crystalline solid	[1]
General Solubility	Soluble in polar organic solvents; limited in water	[1]

## Experimental Protocol for Solubility Determination

The following outlines a generalized experimental protocol for determining the equilibrium solubility of **Methyl 2-(aminosulfonyl)benzoate** in various solvents, based on the widely accepted shake-flask method.[3][4] This method is a reliable technique for establishing thermodynamic solubility.[4]

**Objective:** To determine the saturation concentration of **Methyl 2-(aminosulfonyl)benzoate** in a given solvent at a specified temperature.

**Materials:**

- **Methyl 2-(aminosulfonyl)benzoate** (of known purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, acetonitrile, dimethyl sulfoxide)
- Volumetric flasks
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- Analytical balance

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **Methyl 2-(aminosulfonyl)benzoate** to a known volume of the selected solvent in a sealed container (e.g., a glass vial or flask). The excess solid is crucial to ensure that equilibrium is reached from a state of saturation.
- Equilibration: Place the containers in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Phase Separation: After equilibration, allow the samples to stand undisturbed at the set temperature to allow the excess solid to sediment. Subsequently, centrifuge the samples to further separate the undissolved solid from the supernatant.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter to remove any remaining solid particles. This step is critical to prevent artificially high concentration readings.
- Dilution: Accurately dilute the filtered supernatant with a suitable solvent to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of **Methyl 2-(aminosulfonyl)benzoate** in the diluted samples using a validated analytical method, such as HPLC-UV or UV-Vis spectroscopy.
- Data Analysis: Calculate the original concentration of the saturated solution by accounting for the dilution factor. The experiment should be performed in triplicate to ensure the reliability of the results.

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a solid compound.

## Signaling Pathways

Current scientific literature does not indicate a direct, well-established signaling pathway in which **Methyl 2-(aminosulfonyl)benzoate** is a primary modulator. Its principal role is documented as a versatile building block in the synthesis of more complex molecules, such as pyrazol-benzenesulfonamides, which may have biological activity.

This guide serves as a foundational resource for researchers working with **Methyl 2-(aminosulfonyl)benzoate**. The provided experimental protocol offers a robust starting point for generating precise and reliable solubility data, which is critical for advancing drug development and other scientific applications.

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